

molecular formula and weight of 3-(3-Bromophenyl)pyridine

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Compound of Interest

Compound Name: 3-(3-Bromophenyl)pyridine

Cat. No.: B1282306

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Technical Guide: 3-(3-Bromophenyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **3-(3-Bromophenyl)pyridine**, a heterocyclic aromatic compound of interest in medicinal chemistry and materials science. The information is presented to support research and development activities.

Core Physicochemical Data

The essential molecular properties of **3-(3-Bromophenyl)pyridine** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₈ BrN
Molecular Weight	234.1 g/mol [1]
CAS Number	4422-32-6

Molecular Structure

The structural representation of **3-(3-Bromophenyl)pyridine**, illustrating the connectivity of the pyridine and bromophenyl rings, is provided below.

Chemical structure of **3-(3-Bromophenyl)pyridine**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-(3-Bromophenyl)pyridine** are crucial for its application in research. A common synthetic route involves the Suzuki coupling reaction.

Example Synthetic Protocol: Suzuki Coupling

This protocol outlines a general procedure for the synthesis of **3-(3-Bromophenyl)pyridine** via a Suzuki-Miyaura cross-coupling reaction between 3-bromopyridine and 3-bromophenylboronic acid.

Materials:

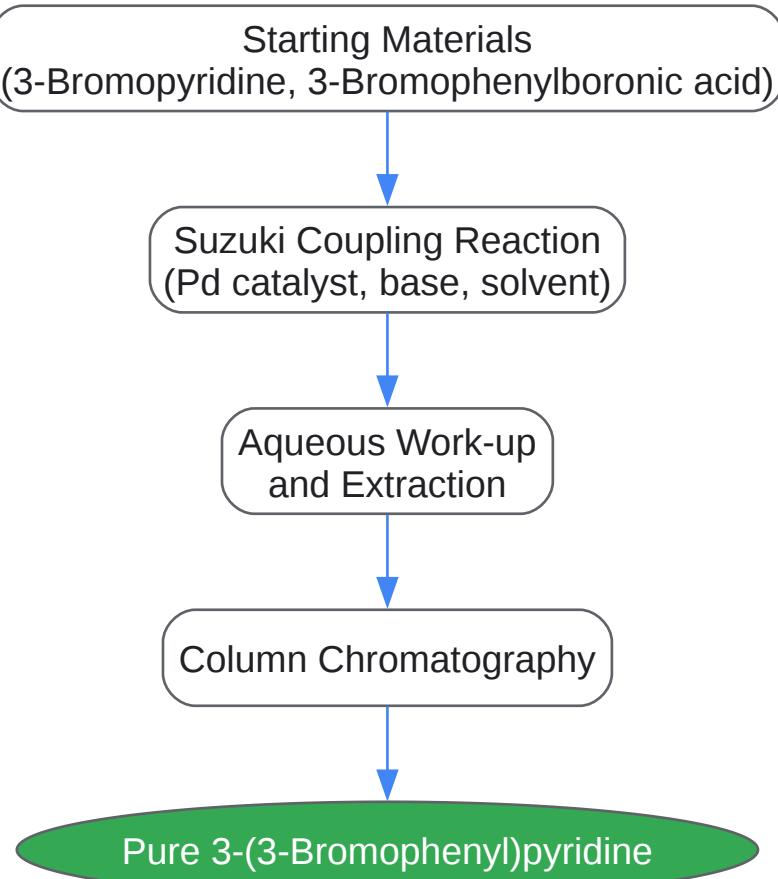
- 3-Bromopyridine
- 3-Bromophenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene
- Ethanol
- Water
- Dichloromethane (for extraction)
- Magnesium sulfate (for drying)

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 3-bromopyridine (1 equivalent), 3-bromophenylboronic acid (1.2 equivalents), potassium carbonate (2 equivalents), and a catalytic amount of palladium(II) acetate and triphenylphosphine.
- **Solvent Addition:** Add a 3:1:1 mixture of toluene, ethanol, and water to the flask.
- **Reaction Conditions:** Heat the reaction mixture to reflux (approximately 80-90 °C) under an inert atmosphere (e.g., nitrogen or argon) for 12-24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Add water and extract the product with dichloromethane.
- **Purification:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.
- **Characterization:** Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Signaling Pathways and Logical Relationships

At present, there is limited specific information available in publicly accessible literature detailing the direct involvement of **3-(3-Bromophenyl)pyridine** in defined biological signaling pathways. As a versatile building block, its biological activity is contingent on the larger molecular scaffold into which it is incorporated. The logical relationship of its synthesis is represented in the workflow diagram below.



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General workflow for the synthesis of **3-(3-Bromophenyl)pyridine**.

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References

- 1. labsolu.ca [labsolu.ca]
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